

sodium imidazolate properties

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Compound Focus: Sodium Imidazole

CAS No.: 5587-42-8

Cat. No.: S1532962

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Basic Chemical Identity

The table below summarizes the fundamental identifying information for sodium imidazolate.

Property	Details
CAS Registry Number	5587-42-8 [1] [2]
Chemical Name	Sodium imidazole; 1H-Imidazole sodium salt; Sodium imidazolate [1] [2]
Molecular Formula	$C_3H_3N_2Na$ [1] [2]
Molecular Weight	90.06 g/mol [1] [2]
EC Number	226-988-5 [1]
Physical Form	Light yellow to orange, free-flowing crystalline powder [2]
Melting Point	284 °C (decomposes) [2]
Storage	2-8°C [2]

Hazard and Safety Information

Sodium imidazolate is classified as hazardous and poses several health risks, as detailed in the table below.

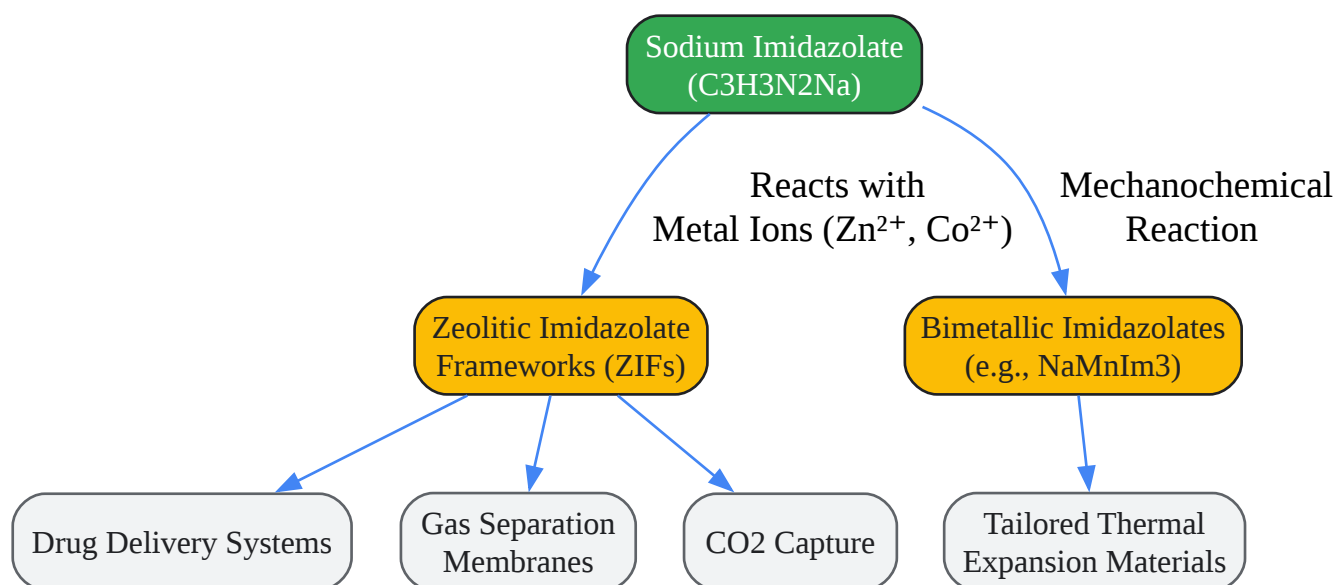
Hazard Class	Category Code	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Acute Tox. 4	H302 + H312 + H332 (Harmful if swallowed, in contact with skin, or if inhaled) [1] [2]
Serious Eye Damage	Eye Dam. 1	H318 (Causes serious eye damage) [1]
Skin Corrosion	Skin Corr. 1A/1B	H314 (Causes severe skin burns and eye damage) [1] [2]

Primary Research Context and Synthesis

While not commonly used as a standalone drug substance, sodium imidazolate is a key precursor in materials science, particularly for synthesizing advanced frameworks.

- **Role in ZIFs:** Sodium imidazolate serves as the anionic imidazolate linker. It can combine with metal ions (like Zn^{2+} or Co^{2+}) to form a class of materials known as **Zeolitic Imidazolate Frameworks (ZIFs)** [3] [4]. These are a subset of Metal-Organic Frameworks (MOFs) with zeolite-like topologies [3].
- **Bimetallic Imidazolates:** Recent research explores the formation of **bimetallic imidazolates** (e.g., $NaMnIm_3$, $NaMgIm_3$), where sodium imidazolate reacts with other metal borohydrides. These materials can exhibit unusual properties, such as **colossal negative thermal expansion**, which is valuable for creating zero-expansion composites [5].
- **Synthesis Method:** One common synthesis method is **mechanochemical grinding**. In research, sodium imidazolate was ground with metal borohydrides (e.g., $Mn(BH_4)_2$) using a planetary ball mill under inert conditions. The process involved specific ball-to-sample mass ratios and intermittent milling cycles to initiate the reaction [5].

The following diagram illustrates the primary research applications and the role of sodium imidazolate in material synthesis.



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References

1. CAS # 5587-42-8, Sodium imidazole, 1H-Imidazole... - chemBlink [chemblink.com]
2. Imidazole sodium derivative | 5587-42-8 [chemicalbook.com]
3. Zeolitic imidazolate framework - Wikipedia [en.wikipedia.org]
4. Zeolite Imidazole Frameworks Membranes for CO₂/CH₄ Separation... [scialert.net]
5. Abrupt change from moderate positive to colossal negative thermal... [pmc.ncbi.nlm.nih.gov]

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